

Chlorodiphenylphosphine safety data sheet

Author: BenchChem Technical Support Team. Date: 2023-10-01

Compound of Interest

Compound Name:	Chlorodiphenylphosphine
Cat. No.:	B086185

An In-depth Technical Guide to the Safe Handling of **Chlorodiphenylphosphine**

For the attention of researchers, scientists, and drug development professionals, this document serves as a comprehensive technical guide on the safe handling of **Chlorodiphenylphosphine**. It is designed to provide detailed information for the safe use of this compound, including its properties, potential hazards, and recommended safety measures. The information is synthesized to provide not only procedural steps but also the fundamental rationale behind them, ensuring a cultural shift towards safe handling.

Compound Identification and Core Reactivity Profile

Chlorodiphenylphosphine, with the molecular formula $C_{12}H_{10}ClP$, is a versatile organophosphorus reagent widely used in synthetic chemistry.^{[1][2]} It is used in the synthesis of ligands for catalysis, flame retardants, and pharmaceutical intermediates.^{[1][2][4]} However, the very nature of its chemical reactivity necessitates careful handling.

The primary hazard associated with **chlorodiphenylphosphine** is its violent reaction with water.^{[5][6][7][8]} This reactivity is a crucial consideration in its safe handling. It reacts with water to form diphenylphosphine oxide and hydrogen chloride gas, the latter of which can cause severe respiratory irritation and corrosion.^{[5][6]} This reaction is exothermic and can be explosive.

Hazard Identification and GHS Classification

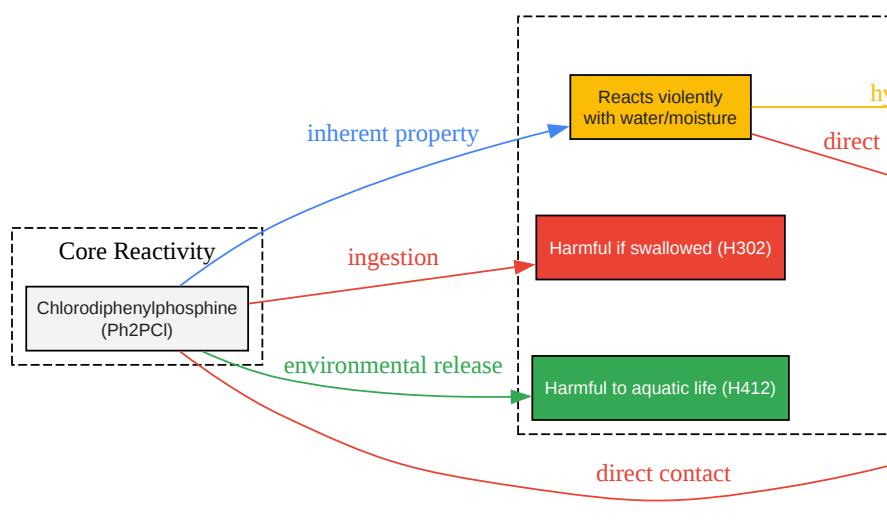
According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **chlorodiphenylphosphine** is classified with multiple hazard categories.

Table 1: GHS Hazard Classification for **Chlorodiphenylphosphine**

Hazard Class	Category
Skin Corrosion/Irritation	1B
Serious Eye Damage/Irritation	1
Acute Toxicity (Oral)	4
Corrosive to Metals	1
Hazardous to the Aquatic Environment (Chronic)	3

The signal word for **chlorodiphenylphosphine** is "Danger".^{[2][10]}

The following diagram illustrates the logical flow of hazards stemming from the primary reactivity of **chlorodiphenylphosphine**.



Caption: Primary reactivity of **chlorodiphenylphosphine** and its associated GHS hazards.

Physical and Chemical Properties

A comprehensive understanding of the physical and chemical properties of **chlorodiphenylphosphine** is essential for its safe handling and for predictive toxicology.

Table 2: Physical and Chemical Properties of **Chlorodiphenylphosphine**

Property	Value
Appearance	Colorless to light yellow liquid
Odor	Pungent, garlic-like
Molecular Weight	220.63 g/mol
Boiling Point	320 °C (608 °F)
Melting Point	14-16 °C
Flash Point	>110 °C (>230 °F)
Density	1.229 g/cm³ at 25 °C
Solubility in water	Reacts violently
Solubility in other solvents	Highly soluble in benzene, THF, and ethers. Miscible with alcohol.

Safe Handling and Storage Protocols

Given its reactivity, stringent protocols for handling and storage are mandatory.

Engineering Controls

All manipulations of **chlorodiphenylphosphine** must be conducted in a well-ventilated area, preferably within a certified chemical fume hood to minimize work area.^{[5][10]}

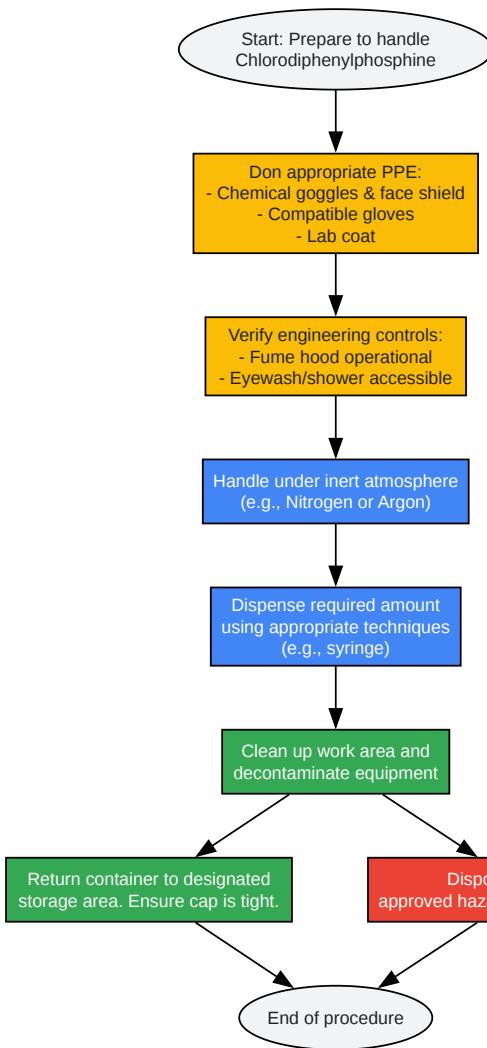
Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to prevent contact with this corrosive substance.

- Eye and Face Protection: Chemical safety goggles are the minimum requirement.^[6] For operations with a higher risk of splashing, a face shield should be used.

- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber, neoprene) and a lab coat.[\[6\]](#) Ensure gloves are inspected for integrity before use.
- Respiratory Protection: If there is a risk of generating aerosols or vapors, a NIOSH-approved respirator with an appropriate cartridge for organic gases should be worn.

The following workflow diagram outlines the essential steps for safely handling **chlorodiphenylphosphine** in a laboratory setting.



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Caption: A workflow for the safe handling of **chlorodiphenylphosphine**.

Storage

Store **chlorodiphenylphosphine** in a tightly closed, original container in a cool, dry, and well-ventilated area away from incompatible materials such as strong acids and bases. Due to its corrosive nature, storage in metal containers is not recommended.[\[8\]](#)

Emergency Procedures

In the event of an emergency, prompt and correct action is crucial.

First-Aid Measures

- Inhalation: Move the victim to fresh air immediately.[\[6\]\[10\]](#) If breathing is difficult, administer oxygen.[\[6\]\[10\]](#) If not breathing, give artificial respiration.
- Skin Contact: Immediately flush the skin with copious amounts of water for at least 15 minutes while removing all contaminated clothing and shoes.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15-30 minutes, occasionally lifting the upper and lower eyelids.[6][9][10] Remove contact lenses if present.
- Ingestion: Do NOT induce vomiting.[6][10] If the victim is conscious and alert, rinse their mouth with water and give them 2-4 cupfuls of water or milk.[10]

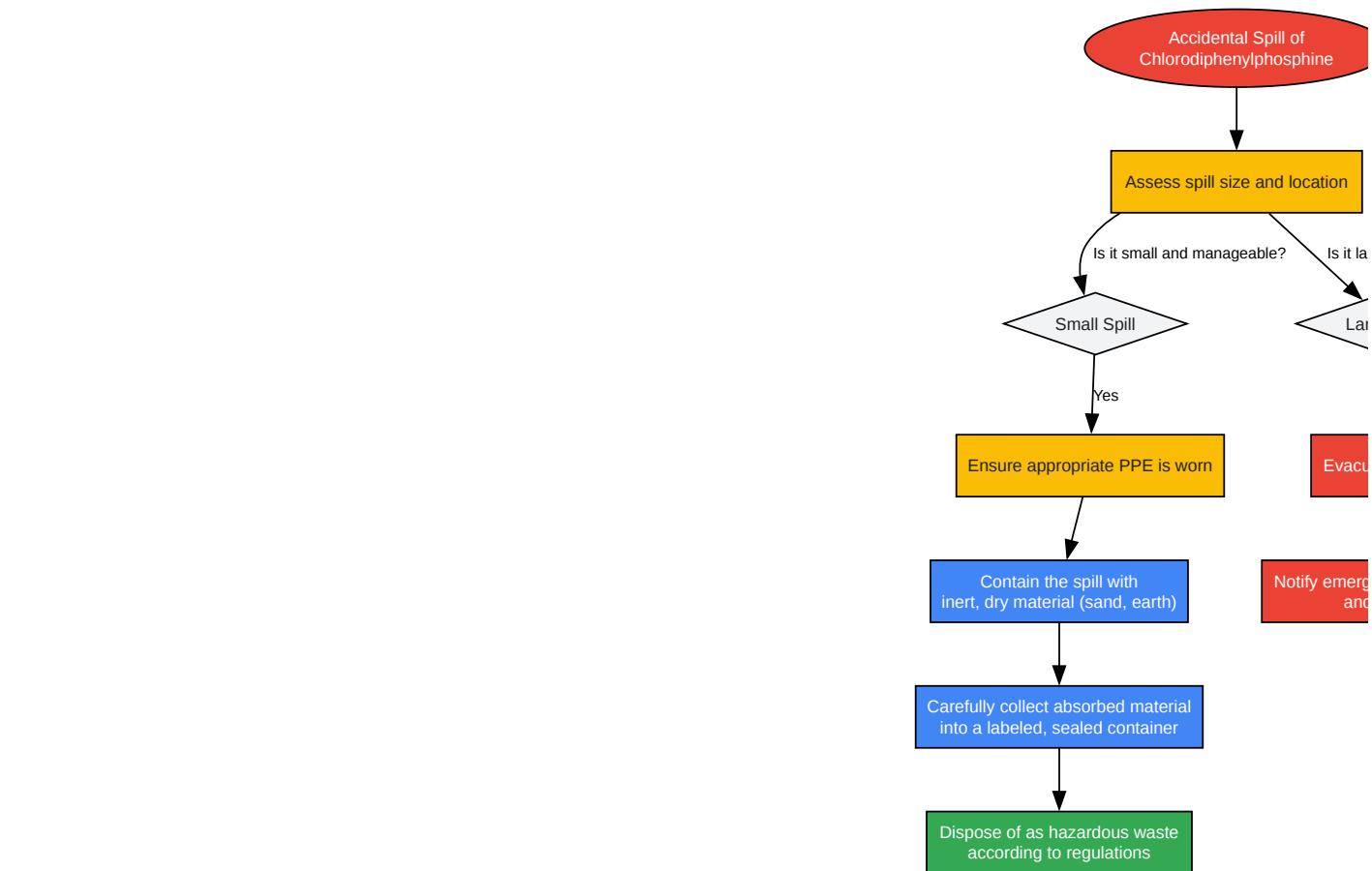
Fire-Fighting Measures

In case of a fire involving **chlorodiphenylphosphine**, use dry chemical, carbon dioxide, or sand.[10] Do NOT use water or foam, as it will react violently with the material.

Accidental Release Measures

For a small spill, absorb it with an inert, dry material such as sand or earth, and place it into a suitable, closed container for disposal.[6][9] Do not allow the area to spread and consult with an expert.

The following decision tree illustrates the appropriate response to an accidental spill.



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Caption: Decision tree for responding to a **chlorodiphenylphosphine** spill.

Stability and Reactivity

- Reactivity: As mentioned, it reacts violently with water.[5][7] It is also incompatible with strong oxidizing agents, amines, and strong bases.[5][13]
- Chemical Stability: It is sensitive to moisture and air.[3][4][5]
- Hazardous Decomposition Products: Upon combustion or decomposition, it may produce carbon monoxide, carbon dioxide, oxides of phosphorus, and phosphorus oxides.

Toxicological and Ecological Information

- Toxicological Information: **Chlorodiphenylphosphine** is harmful if swallowed, with an oral LD50 of 316 mg/kg in rats.[8][10] It causes severe burns and potential lung edema.[6][9][13]
- Ecological Information: This substance is harmful to aquatic life with long-lasting effects.[8][11] Discharge into the environment must be avoided.[8]

Disposal Considerations

Waste **chlorodiphenylphosphine** must be disposed of as hazardous waste in accordance with all federal, state, and local regulations.[10] Do not mi

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- To cite this document: BenchChem. [Chlorodiphenylphosphine safety data sheet (SDS) information]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/Chlorodiphenylphosphine-SDS.pdf](#)

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